

An In-depth Technical Guide to 4-Pyrimidinol, 2-(ethylthio)-6-methyl-

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Pyrimidinol, 2-(ethylthio)-6-methyl-

CAS No.: 3019-18-9

Cat. No.: B1436523

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This guide provides a comprehensive technical overview of **4-Pyrimidinol, 2-(ethylthio)-6-methyl-**, a heterocyclic compound of interest to researchers and professionals in drug discovery and development. This document delves into its chemical identity, commercial availability, synthesis, physicochemical properties, and potential applications, offering a consolidated resource for laboratory and research settings.

Chemical Identity and Structure

4-Pyrimidinol, 2-(ethylthio)-6-methyl-, also known as 2-(ethylthio)-6-methyl-4(1H)-pyrimidinone, is a pyrimidine derivative. The core of its structure is a pyrimidine ring, which is a six-membered aromatic heterocycle containing two nitrogen atoms. This core is substituted with a hydroxyl group at the 4-position, an ethylthio group at the 2-position, and a methyl group at the 6-position. The presence of these functional groups imparts specific chemical properties and potential biological activities to the molecule.

The tautomeric nature of the 4-pyrimidinol moiety is a key structural feature. It can exist in equilibrium between the keto ($-C(=O)-$) and enol ($-C(OH)=$) forms, with the keto form, 2-

(ethylthio)-6-methyl-4(1H)-pyrimidinone, generally being the predominant tautomer. This tautomerism can influence its reactivity and interactions with biological targets.

Key Identifiers:

- Chemical Name: **4-Pyrimidinol, 2-(ethylthio)-6-methyl-**
- Systematic Name: 2-(ethylthio)-6-methylpyrimidin-4-ol
- CAS Number: 3019-18-9[1]
- Molecular Formula: C₇H₁₀N₂OS[1]
- Molecular Weight: 170.23 g/mol [1]
- SMILES: OC1=NC(SCC)=NC(C)=C1[1]

Commercial Availability and Sourcing

4-Pyrimidinol, 2-(ethylthio)-6-methyl- is commercially available from various chemical suppliers, indicating its accessibility for research and development purposes. When sourcing this compound, it is imperative for researchers to scrutinize the purity and specifications provided by the vendor to ensure the quality and reliability of their experimental results.

Table 1: Representative Commercial Suppliers

Supplier Name	Product Name	Purity/Specification
BLDpharm	2-(Ethylthio)-6-methylpyrimidin-4-ol	Varies by batch
LookChem	2-(Ethylthio)-6-methylpyrimidin-4-ol	Varies by batch
Chemicalbook	2-(ETHYLTHIO)-6-METHYLPYRIMIDIN-4-OL	Varies by batch
Nanjnibio	2-(ETHYLTHIO)-6-METHYLPYRIMIDIN-4-OL	97%

Note: Availability and specifications are subject to change. Researchers should consult the respective supplier's website for the most current information.

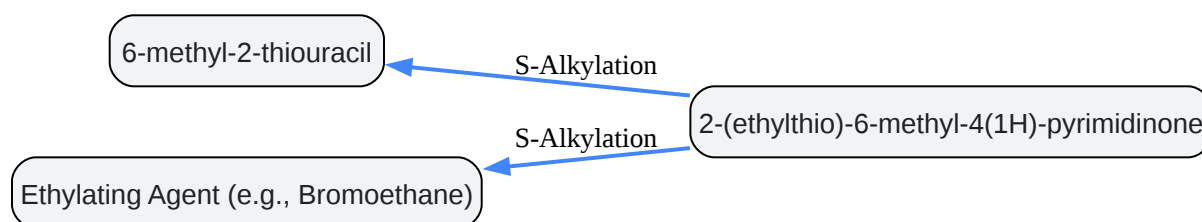
Synthesis and Manufacturing

The synthesis of **4-Pyrimidinol, 2-(ethylthio)-6-methyl-** is primarily achieved through the S-alkylation of a corresponding thiouracil precursor. This well-established synthetic route offers a reliable and efficient means of obtaining the target compound.

Retrosynthetic Analysis and Key Precursors

The logical disconnection for the synthesis of 2-(ethylthio)-6-methyl-4(1H)-pyrimidinone points to 6-methyl-2-thiouracil as the key starting material. The ethylthio group can be introduced via nucleophilic substitution using an appropriate ethylating agent.

Diagram 1: Retrosynthetic Analysis



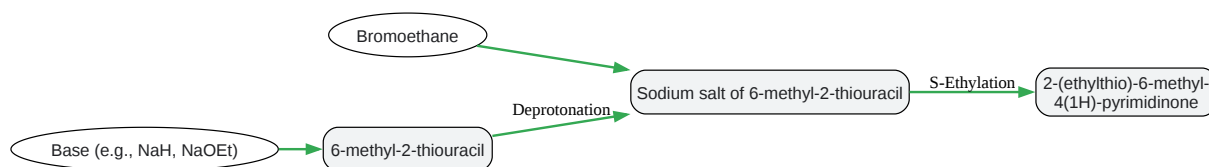
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Caption: Retrosynthetic approach for the target compound.

Synthetic Protocol: S-Alkylation of 6-Methyl-2-Thiouracil

This protocol is based on established methods for the S-alkylation of thiouracils.

Diagram 2: Synthetic Scheme



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Caption: Synthesis of the target compound via S-alkylation.

Step-by-Step Methodology:

- **Preparation of the Thiouracil Salt:** To a solution of 6-methyl-2-thiouracil in a suitable anhydrous solvent (e.g., ethanol or DMF), add one equivalent of a strong base such as sodium ethoxide or sodium hydride at room temperature. Stir the mixture until the thiouracil is fully dissolved and the corresponding sodium salt is formed.
- **Alkylation Reaction:** To the solution of the 6-methyl-2-thiouracil sodium salt, add a slight excess (1.1 equivalents) of bromoethane. The reaction mixture is then stirred at room temperature or gently heated (e.g., to 50-60 °C) to facilitate the reaction. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- **Work-up and Isolation:** Upon completion of the reaction, the solvent is removed under reduced pressure. The resulting residue is then taken up in water and neutralized with a dilute acid (e.g., acetic acid or HCl). The precipitated product is collected by filtration.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield the pure **4-Pyrimidinol, 2-(ethylthio)-6-methyl-**.

Spectroscopic and Physicochemical Properties

The structural elucidation and characterization of **4-Pyrimidinol, 2-(ethylthio)-6-methyl-** are confirmed through various spectroscopic techniques.

Table 2: Physicochemical and Spectroscopic Data

Property	Value/Description	Source
Physical State	White to off-white solid	General observation
Melting Point	Not explicitly reported in searches, but related compounds have melting points in the range of 150-200 °C.	Inferred from related compounds
Solubility	Expected to be soluble in common organic solvents like DMSO and methanol.	General chemical principles
¹ H NMR	A proton NMR spectrum is available on SpectraBase, which would show characteristic peaks for the methyl, ethyl, and pyrimidine ring protons.[2]	SpectraBase[2]
¹³ C NMR	Expected to show distinct signals for the carbons of the pyrimidine ring, the methyl group, and the ethylthio group.	General chemical principles
Mass Spectrometry	The molecular ion peak (M+) would be expected at m/z = 170.23.	Calculated
Infrared (IR) Spectroscopy	Characteristic peaks would include C=O stretching (around 1650-1700 cm ⁻¹), N-H stretching (around 3100-3300 cm ⁻¹), and C-S stretching.	General chemical principles

Applications in Research and Drug Development

Pyrimidine derivatives are a well-established class of compounds with a broad spectrum of biological activities, making them valuable scaffolds in medicinal chemistry.[3] While specific,

in-depth studies on **4-Pyrimidinol, 2-(ethylthio)-6-methyl-** are not extensively documented in the readily available literature, its structural motifs suggest potential applications in several therapeutic areas.

Potential as an Antiviral and Antifungal Agent

The pyrimidine core is a fundamental component of nucleosides, and modifications to this structure have led to the development of numerous antiviral and anticancer drugs. It has been suggested that 2-(Ethylthio)-6-methylpyrimidin-4-ol could be a potential active pharmaceutical ingredient for the development of antiviral and antifungal medications.[1]

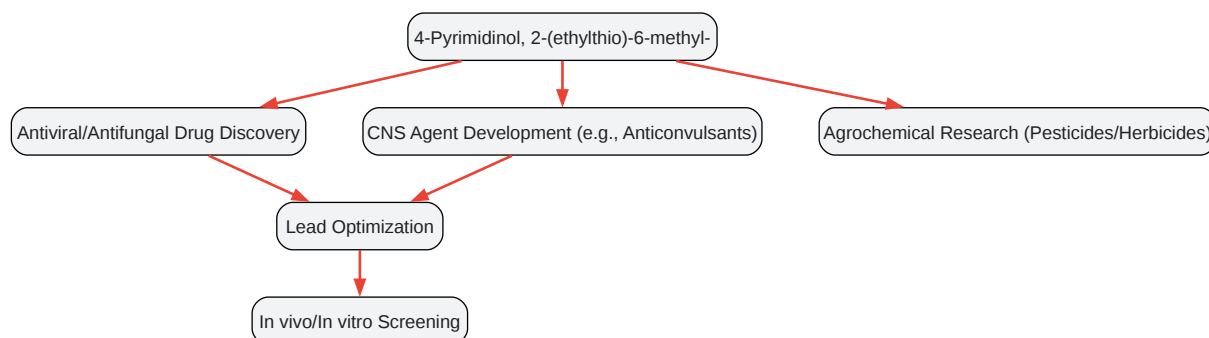
Scaffold for Anticonvulsant Agents

Research into related 2-thio-6-methylpyrimidin-4(3H)-one derivatives has revealed promising anticonvulsant activity.[4] This suggests that the 2-(ethylthio)-6-methyl-4(1H)-pyrimidinone scaffold could serve as a starting point for the design and synthesis of novel central nervous system agents.

Use in the Agricultural Industry

There is a potential for 2-(Ethylthio)-6-methylpyrimidin-4-ol to be utilized as a pesticide or herbicide in the agricultural sector.[1] The biological activity of pyrimidine derivatives is not limited to human medicine and extends to applications in crop protection.

Diagram 3: Potential Application Workflow



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Caption: Potential research and development pathways.

Safety and Handling

As with any chemical compound, proper safety precautions should be taken when handling **4-Pyrimidinol, 2-(ethylthio)-6-methyl-**. Researchers should consult the Safety Data Sheet (SDS) provided by the supplier for detailed information on hazards, handling, storage, and disposal. Standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times.

Conclusion

4-Pyrimidinol, 2-(ethylthio)-6-methyl- is a commercially available pyrimidine derivative with a straightforward synthetic route. Its structural features suggest potential for exploration in various fields, particularly in medicinal chemistry and agrochemical research. This guide provides a foundational understanding of this compound, intended to facilitate its use in further scientific investigation.

References

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- Pharmacia. Synthesis and anticonvulsant activity of 6-methyl-2-((2-oxo-2-arylethyl)thio)pyrimidin-4(3 H)-one derivatives and products of their cyclization. 2019. [[Link](#)]
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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Pyrimidinol, 2-(ethylthio)-6-methyl-]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1436523/docs#an-in-depth-technical-guide-to-4-pyrimidinol-2-ethylthio-6-methyl>]

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